

Application Notes and Protocols for the Preparation of Wilforine Stock Solutions

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Compound of Interest

Compound Name: Wilforine

Cat. No.: B1229034

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These application notes provide detailed protocols for the preparation, storage, and handling of **Wilforine** stock solutions for various experimental applications. **Wilforine** is a sesquiterpene pyridine alkaloid derived from *Tripterygium wilfordii* and is noted for its potential therapeutic properties, including immunosuppressive and anti-inflammatory effects.^[1] Accurate preparation of stock solutions is critical for obtaining reliable and reproducible experimental results.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **Wilforine** is essential for its proper handling and use in experiments.

Property	Value	Source
Molecular Formula	C43H49NO18	^[2]
Molecular Weight	867.85 g/mol	^[3]
Appearance	White to off-white solid/powder	^[4]
Purity	≥98% (as specified by supplier)	^{[5][6]}

Solubility

Wilforine exhibits limited solubility in aqueous solutions but is soluble in organic solvents. The choice of solvent is critical and should be compatible with the intended experimental system. It is important to use fresh, anhydrous solvents, as moisture can impact the solubility of **Wilforine**.^[7]

Solvent	Concentration	Notes	Source
Dimethyl Sulfoxide (DMSO)	50 mg/mL (57.61 mM)	Ultrasonic assistance is recommended. Hygroscopic DMSO can affect solubility; use newly opened DMSO.	[3][4]
100 mg/mL (115.22 mM)	Use fresh DMSO as moisture can reduce solubility.	[7]	
In vivo Formulation 1	≥ 2.5 mg/mL (2.88 mM)	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline. Heat and/or sonication may be required.	[3]
In vivo Formulation 2	≥ 2.5 mg/mL (2.88 mM)	10% DMSO, 90% Corn Oil.	[3]
Water	Insoluble	[7]	
Ethanol	Insoluble	[7]	

Experimental Protocols: Stock Solution Preparation

3.1. Materials and Reagents

- **Wilforine** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber-colored microcentrifuge tubes or vials

- Calibrated analytical balance
- Vortex mixer
- Ultrasonic water bath
- Pipettes and sterile, filtered pipette tips

3.2. Safety Precautions

- **Wilforine** is a potent bioactive compound. Handle with care, using appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Work in a well-ventilated area or a chemical fume hood when handling the powder and concentrated stock solutions.
- Refer to the Safety Data Sheet (SDS) provided by the supplier for comprehensive safety information.

3.3. Protocol for Preparing a 10 mM DMSO Stock Solution

This protocol provides a method to prepare a 10 mM stock solution of **Wilforine** in DMSO.

- **Equilibrate:** Allow the vial of **Wilforine** powder to equilibrate to room temperature for at least one hour before opening to prevent condensation of moisture.^[5]
- **Weighing:** Accurately weigh the desired amount of **Wilforine** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 8.68 mg of **Wilforine**.
 - Calculation:
 - Molecular Weight (MW) = 867.85 g/mol
 - Desired Concentration (C) = 10 mM = 0.010 mol/L
 - Desired Volume (V) = 1 mL = 0.001 L

- $\text{Mass (m)} = C \times V \times \text{MW} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 867.85 \text{ g/mol} = 0.0086785 \text{ g} = 8.68 \text{ mg}$
- Dissolution: Add the weighed **Wilforine** powder to a sterile amber vial. Using a calibrated pipette, add the calculated volume of anhydrous DMSO. For 8.68 mg of **Wilforine**, add 1 mL of DMSO.
- Mixing: Tightly cap the vial and vortex thoroughly until the powder is fully dissolved. If precipitation or phase separation occurs, sonicate the solution in an ultrasonic water bath until it becomes clear.[\[3\]](#)[\[4\]](#)
- Storage: Aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes to minimize freeze-thaw cycles. Store the aliquots under the recommended conditions.

Storage and Stability

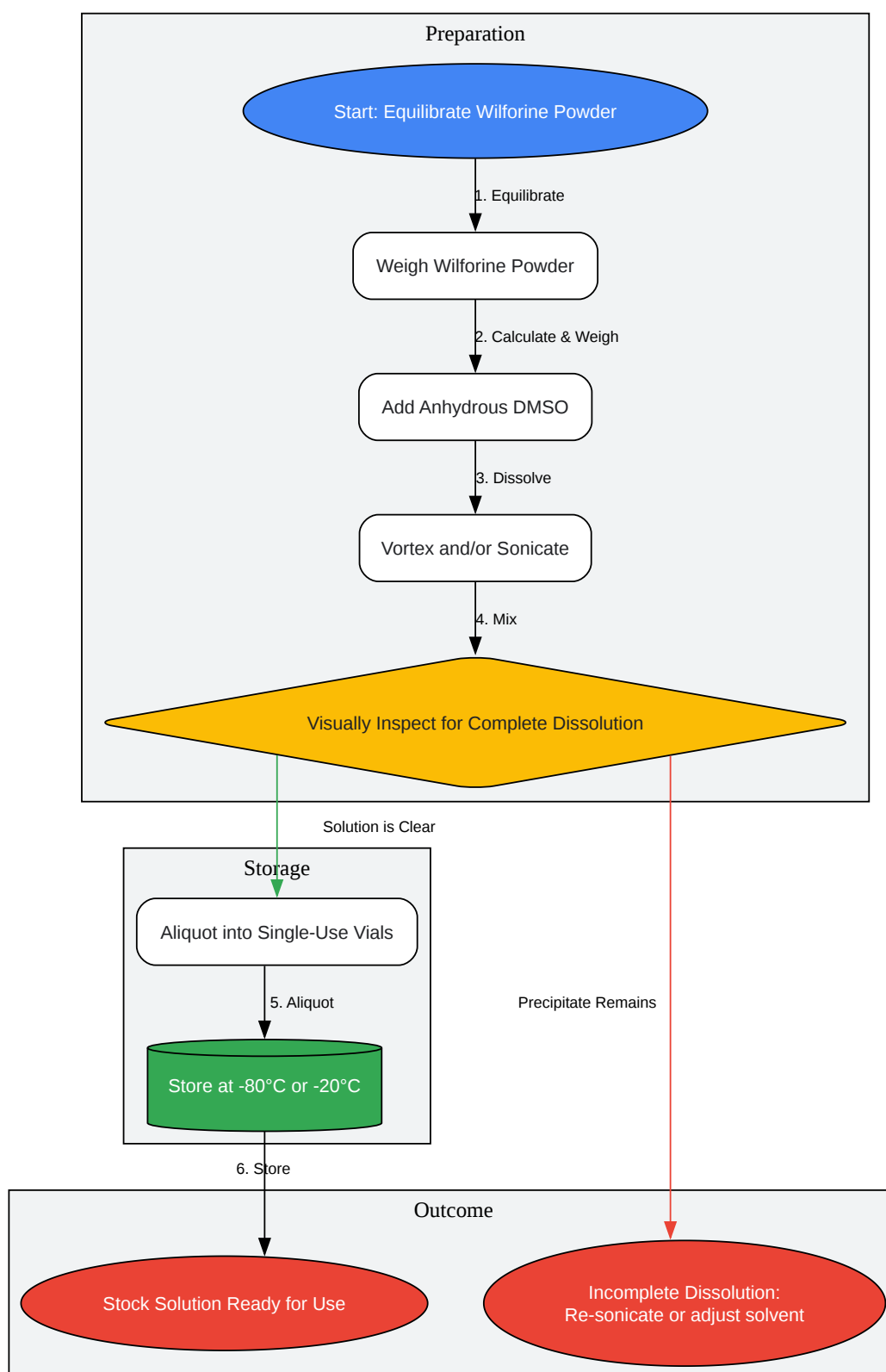
Proper storage of **Wilforine** stock solutions is crucial to maintain their stability and biological activity.

Condition	Duration	Source
Powder	3 years at -20°C	[3] [4]
2 years at 4°C	[3]	
In Solvent	6 months at -80°C	[3]
1 month at -20°C	[3]	

To avoid repeated freeze-thaw cycles, it is highly recommended to store the stock solution in single-use aliquots.[\[7\]](#)

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for preparing a **Wilforine** stock solution.



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Caption: Workflow for preparing **Wilforine** stock solutions.

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